

Application Notes and Protocols for 653-47 Hydrochloride

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Compound of Interest

Compound Name: 653-47 Hydrochloride

Cat. No.: B8144637

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Introduction

653-47 hydrochloride is a small molecule that acts as a potentiator of the cAMP-response element binding protein (CREB) inhibitory activity of the compound 666-15.[1][2][3][4] On its own, **653-47 hydrochloride** is a very weak inhibitor of CREB, with an IC50 of 26.3 μ M.[1][2][3] Its primary utility in research is to synergistically enhance the effects of 666-15 in studies of CREB-mediated gene transcription.[1][3] CREB is a cellular transcription factor that plays a crucial role in the pathogenesis of various cancers, making it a target for therapeutic development.[5]

These application notes provide detailed protocols for the preparation of **653-47 hydrochloride** stock solutions and its application in common cell-based assays.

Data Presentation

| Property | Value | Source |
|------------------------------------|---|-----------|
| CAS Number | 1224567-46-7 | [1] |
| Molecular Formula | C ₂₀ H ₂₀ Cl ₂ N ₂ O ₃ | [6][7] |
| Molecular Weight | 407.29 g/mol | [6][7] |
| Solubility | DMSO: ≥ 250 mg/mL (613.81 mM) | [6][8] |
| | 10% DMSO + 90% (20% SBE-β-CD in saline): ≥ 2.08 mg/mL (5.11 mM) | [1][3] |
| IC ₅₀ (CREB inhibition) | 26.3 μM | [1][2][3] |
| Storage (Powder) | -20°C for 3 years | [8][9] |
| Storage (in Solvent) | -80°C for 6 months; -20°C for 1 month | [1][9] |

Experimental Protocols

Preparation of 653-47 Hydrochloride Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO.

Materials:

- **653-47 hydrochloride** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)

Protocol:

- Safety Precautions: Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses. Handle **653-47 hydrochloride** in a chemical fume hood.
- Weighing: Accurately weigh the desired amount of **653-47 hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.07 mg of the compound.
- Dissolution: Add the appropriate volume of DMSO to the powder. For a 10 mM stock solution, add DMSO to a final concentration of 4.07 mg/mL.
- Mixing: Vortex the solution until the powder is completely dissolved. If necessary, use an ultrasonic bath to aid dissolution.[\[8\]](#)[\[9\]](#)
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[9\]](#)

CREB-Mediated Transcription Reporter Assay

This protocol is designed to assess the potentiation of a CREB inhibitor (e.g., 666-15) by **653-47 hydrochloride** in a cell-based reporter assay.

Materials:

- HEK293T cells (or other suitable cell line)
- DMEM with 10% FBS
- CRE-luciferase reporter plasmid
- Transfection reagent
- **653-47 hydrochloride** stock solution
- 666-15 stock solution
- Forskolin

- Luciferase assay reagent
- 96-well white, clear-bottom plates
- Luminometer

Protocol:

- Cell Seeding: Seed HEK293T cells in a 96-well plate at a density that will result in 70-80% confluency on the day of transfection.
- Transfection: Co-transfect the cells with the CRE-luciferase reporter plasmid and a control plasmid (e.g., Renilla luciferase) using a suitable transfection reagent according to the manufacturer's instructions.
- Compound Treatment: 24 hours post-transfection, treat the cells with varying concentrations of 666-15 in the presence or absence of a fixed concentration of **653-47 hydrochloride** (e.g., 5-10 μ M).[3] Include a vehicle control (DMSO).
- Stimulation: After a 30-minute pre-incubation with the compounds, stimulate the cells with forskolin (10 μ M) to activate the CREB pathway.[4]
- Incubation: Incubate the cells for 6 hours at 37°C.
- Luciferase Assay: Lyse the cells and measure the firefly and Renilla luciferase activities using a luminometer according to the manufacturer's protocol for the luciferase assay reagent.
- Data Analysis: Normalize the firefly luciferase activity to the Renilla luciferase activity. Calculate the percentage of inhibition relative to the forskolin-stimulated control.

Cell Proliferation (MTT) Assay

This protocol assesses the effect of **653-47 hydrochloride**, alone or in combination with 666-15, on the proliferation of cancer cells.

Materials:

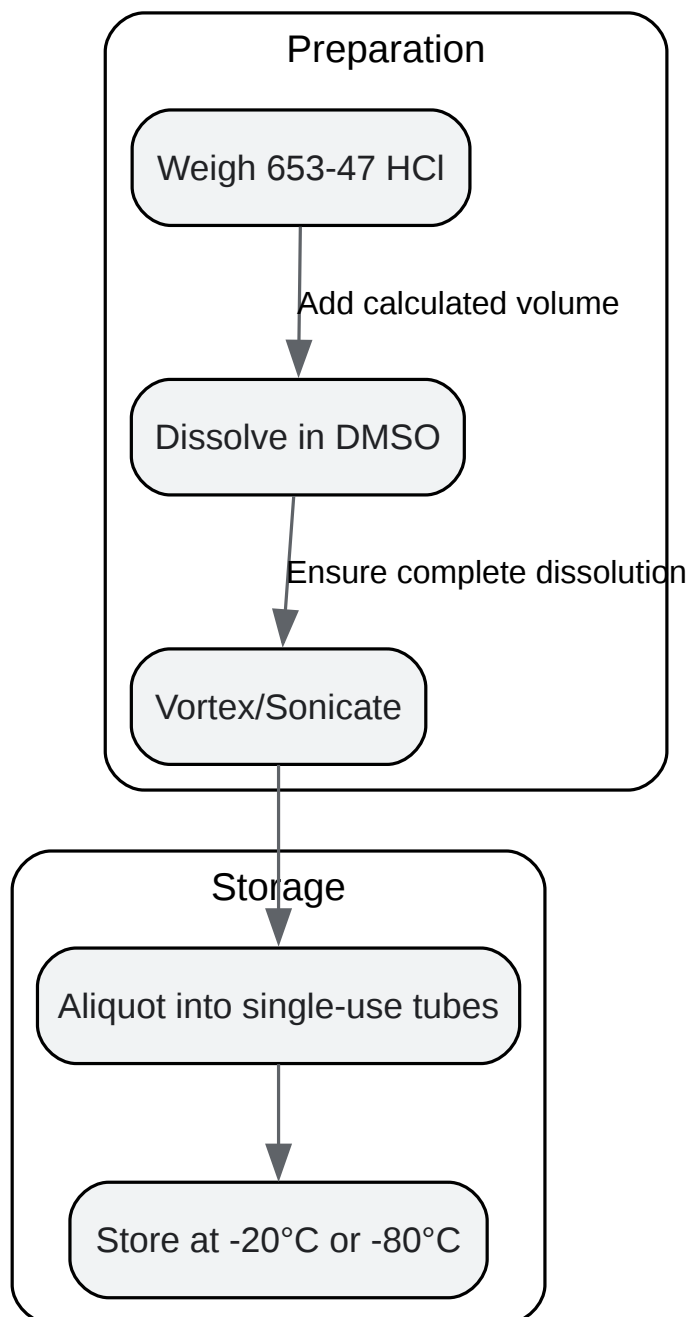
- Cancer cell line (e.g., MDA-MB-231, MDA-MB-468)
- Growth medium (e.g., DMEM with 10% FBS)
- **653-47 hydrochloride** stock solution
- 666-15 stock solution
- MTT reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide)
- DMSO
- 96-well plates
- Microplate reader

Protocol:

- Cell Seeding: Seed the cancer cells in a 96-well plate at an appropriate density for a 72-hour proliferation assay.
- Compound Treatment: The following day, treat the cells with a serial dilution of **653-47 hydrochloride**, 666-15, or a combination of both. Include a vehicle control.
- Incubation: Incubate the cells for 72 hours at 37°C.
- MTT Addition: Add MTT reagent to each well and incubate for 3-4 hours at 37°C, allowing viable cells to form formazan crystals.
- Solubilization: Add DMSO to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle-treated control. Determine the GI₅₀ (concentration for 50% growth inhibition).

Visualizations

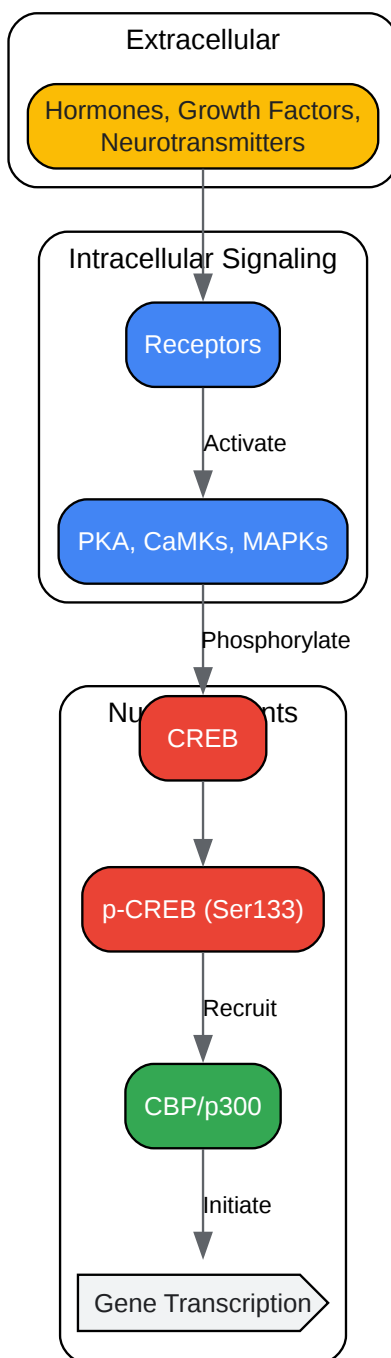
Workflow for Preparing 653-47 Hydrochloride Stock Solution



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Caption: Workflow for preparing **653-47 hydrochloride** stock solution.

Simplified CREB Signaling Pathway

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Caption: Simplified CREB signaling pathway.

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